

Personal protective equipment for handling 5-Chloro-2-methylaniline

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Compound of Interest

Compound Name: 5-Chloro-2-methylaniline

Cat. No.: B043014

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Essential Safety and Handling Guide for 5-Chloro-2-methylaniline

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This document provides critical safety and logistical information for the handling and disposal of **5-Chloro-2-methylaniline** (CAS No. 95-79-4). Adherence to these procedures is essential to minimize risk and ensure a safe laboratory environment.

Hazard Overview

5-Chloro-2-methylaniline is a hazardous chemical with the following classifications:

- Acute Toxicity: Harmful if swallowed or in contact with skin.[\[1\]](#)[\[2\]](#)
- Eye Damage/Irritation: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- Carcinogenicity: Suspected of causing cancer.[\[2\]](#)
- Skin Irritation: May cause skin irritation.[\[1\]](#)
- Respiratory Irritation: May cause respiratory irritation.[\[1\]](#)

Absorption through the skin and inhalation are potential routes of exposure.[\[2\]](#)

Quantitative Data Summary

The following table summarizes key quantitative data for **5-Chloro-2-methylaniline**.

Property	Value	Source
CAS Number	95-79-4	[1] [3]
Molecular Formula	C ₇ H ₈ ClN	[1] [3]
Molecular Weight	141.60 g/mol	[1]
Appearance	Clear yellow to light brown liquid after melting; Grayish-white solid at room temperature.	[1] [2]
Melting Point	26 °C (78.8 °F)	[2]
Boiling Point	242 - 245 °C (468 - 473 °F)	[2]
Flash Point	160 °C (320 °F)	[4]
Density	1.18 g/cm ³ at 22 °C	[2]
Vapor Pressure	0.45 hPa at 50 °C	[2]
Occupational Exposure Limits (OELs)	No specific OSHA PEL or ACGIH TLV has been established for this compound. It is recommended to keep exposure to an absolute minimum.	

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **5-Chloro-2-methylaniline**.

PPE Category	Specification	Rationale
Hand Protection	Chemical-impermeable gloves (e.g., Nitrile, Neoprene, or Butyl rubber). Glove thickness and material should be selected based on the specific laboratory task and duration. Regularly inspect gloves for any signs of degradation or perforation before and during use.	To prevent skin contact, as the substance is harmful upon dermal absorption.
Eye and Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. A face shield should be worn in situations with a higher risk of splashing.	To protect against serious eye irritation from splashes or vapors.
Skin and Body Protection	A lab coat or chemical-resistant apron must be worn. For larger quantities or tasks with a high risk of exposure, fire/flammable resistant and impervious clothing is recommended.	To protect the skin from accidental contact.
Respiratory Protection	A NIOSH-approved respirator with an appropriate cartridge should be used if there is a risk of inhalation, if working outside of a fume hood, or if exposure limits are exceeded. A full-face respirator may be necessary in certain situations.	To prevent respiratory tract irritation and systemic toxicity from inhalation of vapors or aerosols.

Operational Plan: Step-by-Step Handling Procedure

This protocol outlines the safe handling of **5-Chloro-2-methylaniline** in a laboratory setting.

4.1. Pre-Handling Preparations

- Risk Assessment: Conduct a thorough risk assessment for the planned experiment, identifying potential hazards and exposure scenarios.
- Fume Hood: Ensure a certified and operational chemical fume hood is available. All handling of **5-Chloro-2-methylaniline** should occur within the fume hood.
- PPE Check: Don the appropriate PPE as specified in the table above. Inspect all PPE for integrity.
- Spill Kit: Confirm that a spill kit containing appropriate absorbent materials is readily accessible.
- Emergency Equipment: Locate the nearest safety shower and eyewash station and ensure the access is unobstructed.

4.2. Handling Protocol

- Transfer: When transferring the chemical, do so carefully to avoid splashing or creating aerosols. Use a funnel for liquid transfers into containers with narrow openings.
- Weighing: If weighing the solid form, do so in a fume hood on a tared and stable weigh boat or paper.
- Heating: If heating is required, use a well-controlled heating mantle or water bath. Avoid open flames.
- Housekeeping: Maintain a clean and organized workspace within the fume hood to minimize the risk of spills and contamination.

4.3. Post-Handling Procedures

- Decontamination: Wipe down the work surface in the fume hood with an appropriate solvent (e.g., ethanol) and then with soap and water.

- PPE Removal: Remove PPE in the correct order to avoid cross-contamination. Gloves should be removed last and disposed of as contaminated waste.
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan

All waste materials contaminated with **5-Chloro-2-methylaniline** must be treated as hazardous waste.

5.1. Waste Segregation and Collection

- Solid Waste: Collect all contaminated solid waste, including gloves, weigh boats, and absorbent materials, in a designated, labeled, and sealed hazardous waste container.[5]
- Liquid Waste: Collect all liquid waste containing **5-Chloro-2-methylaniline** in a separate, compatible, and clearly labeled hazardous waste container. Do not mix with other incompatible waste streams.
- Empty Containers: "Empty" containers that held **5-Chloro-2-methylaniline** must be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous liquid waste. After rinsing, the container can be disposed of according to institutional guidelines.[6]

5.2. Storage and Disposal

- Storage: Store hazardous waste containers in a designated, well-ventilated, and secondary containment area away from incompatible materials.
- Labeling: Ensure all waste containers are accurately labeled with the words "Hazardous Waste," the full chemical name "**5-Chloro-2-methylaniline**," and the associated hazards.
- Disposal: Arrange for the disposal of the hazardous waste through your institution's environmental health and safety office or a licensed hazardous waste disposal contractor. Do not dispose of this chemical down the drain.[6]

Emergency Procedures

6.1. Spills

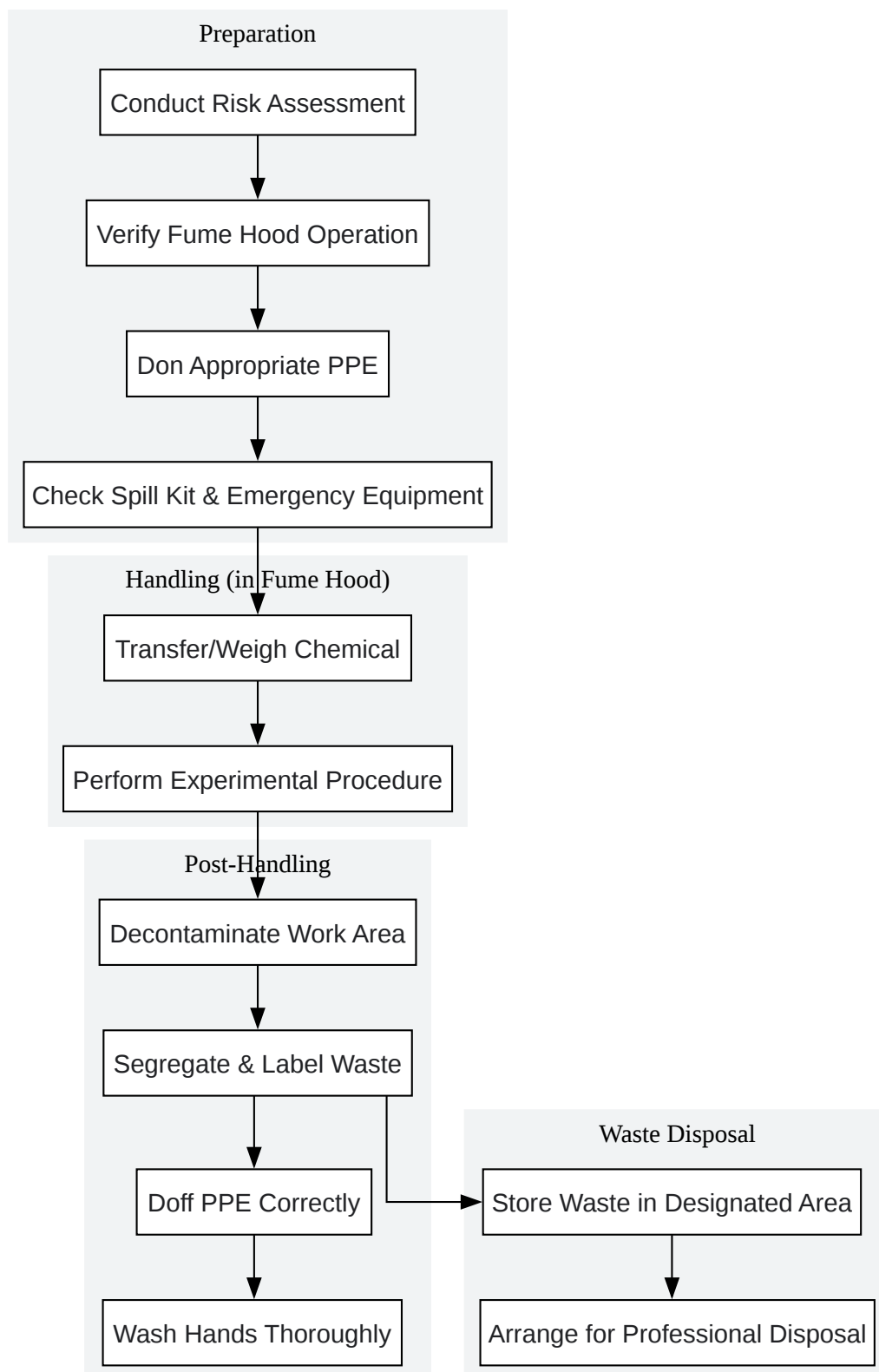
- Small Spills (within a fume hood):
 - Alert others in the immediate area.
 - Wearing appropriate PPE, absorb the spill with an inert, non-combustible absorbent material.
 - Collect the contaminated absorbent material into a sealed container for hazardous waste disposal.
 - Decontaminate the area with a suitable solvent and then soap and water.
- Large Spills (outside of a fume hood):
 - Evacuate the immediate area and alert others.
 - If safe to do so, eliminate all ignition sources.
 - Close the laboratory doors and prevent entry.
 - Contact your institution's emergency response team or environmental health and safety office immediately.

6.2. First Aid

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[\[2\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[2\]](#)

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[2\]](#)

Workflow Diagram



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Caption: Workflow for the safe handling and disposal of **5-Chloro-2-methylaniline**.

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